

Application Notes and Protocols: Oximation of 4,4-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanone

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This document provides a comprehensive guide to the synthesis of **4,4-Dimethylcyclohexanone** oxime, a key intermediate in various synthetic pathways. The protocol detailed herein is robust, offering high yield and purity.

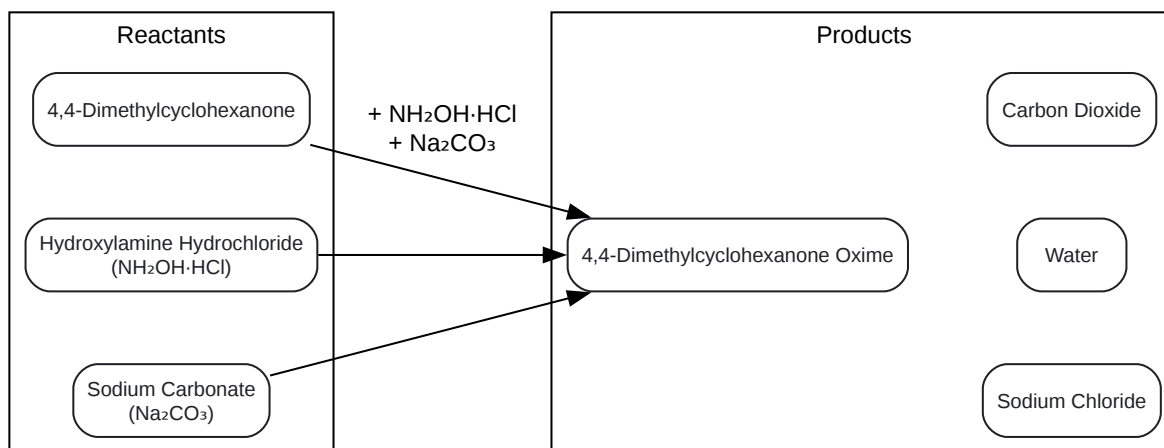
Introduction

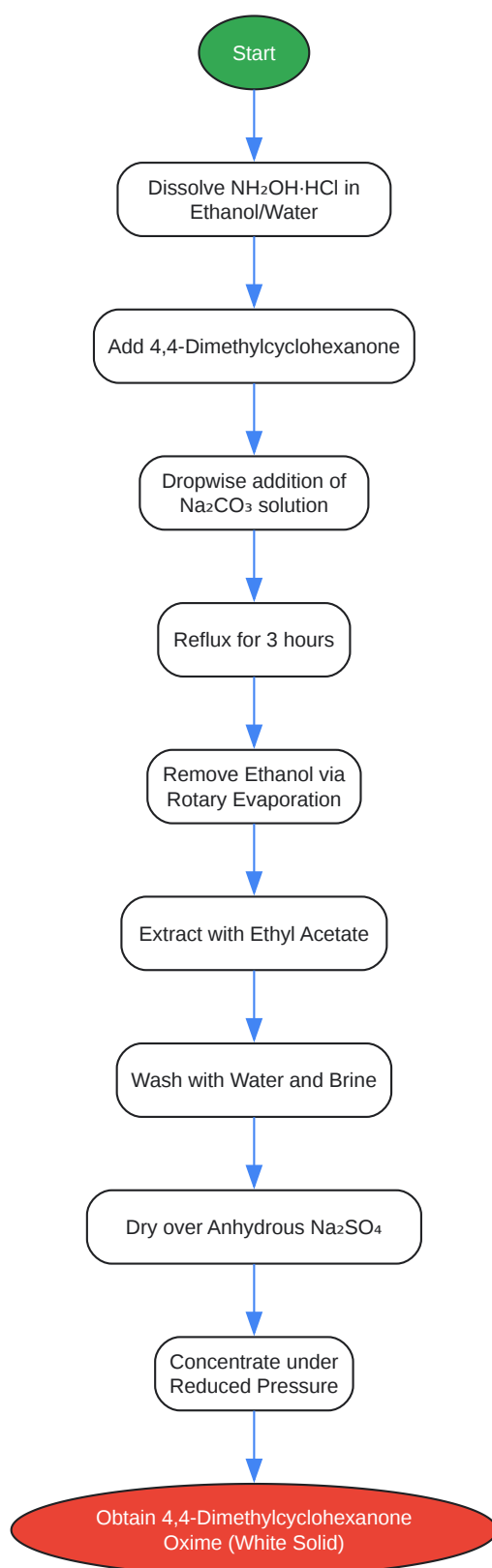
The oximation of ketones is a fundamental reaction in organic chemistry, converting a carbonyl group into an oxime. This transformation is crucial for the synthesis of various compounds, including pharmaceutical intermediates and materials precursors. **4,4-Dimethylcyclohexanone** oxime is a valuable building block in medicinal chemistry and other areas of chemical research.^[1] The protocol described involves the reaction of **4,4-Dimethylcyclohexanone** with hydroxylamine hydrochloride in the presence of a base.^{[2][3]}

Reaction Scheme

The synthesis proceeds via a condensation reaction between **4,4-dimethylcyclohexanone** and hydroxylamine. The hydroxylamine is generated in situ from hydroxylamine hydrochloride and a base, typically sodium carbonate.^[4]

Figure 1: General reaction scheme for the formation of **4,4-Dimethylcyclohexanone** oxime.





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References

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